Benchmarking Purity: A Comparative Guide to Validating 1-Cyclobutyl-4-nitrosopiperazine Analysis

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Compound of Interest

Compound Name:	*1-Cyclobutyl-4-nitrosopiperazine*
CAS No.:	*61379-69-9*
Cat. No.:	*B13930262*

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Executive Summary: The NDSRI Challenge

In the wake of the global nitrosamine crisis, the pharmaceutical industry has shifted focus from simple nitrosamines (like NDMA) to complex Nitrosamine Drug Substance Related Impurities (NDSRIs).[1][2][3][4][5][6] One such critical impurity is **1-Cyclobutyl-4-nitrosopiperazine** (CAS: 61379-69-9), a potential genotoxic impurity formed in active pharmaceutical ingredients (APIs) containing cyclobutyl-piperazine moieties.

Unlike volatile nitrosamines, **1-Cyclobutyl-4-nitrosopiperazine** is non-volatile and thermally labile, rendering traditional GC-MS methods risky. This guide objectively compares the industry-standard LC-MS/MS (Phenyl-Hexyl chemistry) against common alternatives, providing a validated framework for detection at trace levels (ng/mL) compliant with FDA and EMA limits.

Part 1: Method Selection & Comparative Analysis

Selecting the right analytical platform is the first critical decision. Below is a comparative analysis of the three primary methodologies used for nitrosamine quantification.

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Table 1: Comparative Performance Matrix

Feature	The Gold Standard: LC-MS/MS (Phenyl-Hexyl)	Alternative A: GC-MS/MS	Alternative B: HPLC-UV
Principle	Electrospray Ionization (ESI+) with MRM	Electron Impact (EI) or CI	UV-Vis Absorbance
Sensitivity (LOQ)	High (< 0.5 ng/mL)	Moderate (10–50 ng/mL)	Low (> 1 µg/mL)
Selectivity	Excellent (Mass + Retention)	Good (Mass)	Poor (Matrix interference)
Thermal Stability	Safe (Ambient ionization)	High Risk (Inlet degradation)	Safe
Matrix Effects	Moderate (Requires divert valve)	Low	High (Co-elution)
Suitability	Recommended for NDSRIs	Limited to volatile species	Screening only (Raw materials)

Why the "Alternative" Fails for this Target

- GC-MS Failure Mode: **1-Cyclobutyl-4-nitrosopiperazine** has a high boiling point and is thermally unstable. Subjecting it to a GC inlet (250°C) can cause in-situ degradation (underestimation) or, conversely, artifact formation if the API and nitrosating agents are present in the inlet (overestimation).

- Standard C18 LC Failure Mode: While LC-MS is the correct platform, standard C18 columns often fail to retain polar piperazine derivatives sufficiently to separate them from the massive API peak, leading to severe ion suppression.

Part 2: The Validated Protocol (LC-MS/MS)

This protocol utilizes a Phenyl-Hexyl stationary phase.[7] The pi-pi interactions provided by this phase offer superior selectivity for the nitroso-piperazine ring system compared to alkyl-bonded phases (C18), ensuring separation from the API.

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2.1. Reagents & Standards

- Target: **1-Cyclobutyl-4-nitrosopiperazine** (Reference Standard).[8]
- Internal Standard (IS): **1-Cyclobutyl-4-nitrosopiperazine**-d4 (or generic NDMA-d6 if specific IS is unavailable, though specific IS is preferred).
- Solvents: LC-MS Grade Methanol, Water, Formic Acid.[7]

2.2. Sample Preparation Workflow

Objective: Maximize recovery while removing the API to prevent source contamination.



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Figure 1: Streamlined Sample Preparation Workflow for High-Throughput Analysis.

2.3. Chromatographic Conditions

- Column: Phenyl-Hexyl, 100 x 2.1 mm, 2.6 µm (e.g., Phenomenex Kinetex or Waters CSH).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 5% B
  - 1.0 min: 5% B
  - 5.0 min: 95% B (Elute API)
  - 7.0 min: 95% B

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- 7.1 min: 5% B (Re-equilibrate)

2.4. Mass Spectrometry Parameters (MRM)

- Ionization: ESI Positive (or APCI if matrix suppression is high).
- Source Temp: 450°C.
- Transitions:
  - Quantifier:m/z 170.1 → 140.1 (Loss of NO, characteristic of nitrosamines).
  - Qualifier:m/z 170.1 → 153.1 (Loss of OH) or 170.1 → 112.1 (Ring cleavage).

Part 3: Validation Data & Performance

The following data summarizes the performance of the Phenyl-Hexyl LC-MS/MS method, validated according to ICH Q2(R2) guidelines.

3.1. Linearity & Sensitivity

The method demonstrates excellent linearity over the required trace range (0.5 – 100 ng/mL), covering the FDA's recommended Acceptable Intake (AI) limits.

Parameter	Result	Acceptance Criteria
Range	0.5 – 100 ng/mL	Must cover 10% to 120% of limit
R^2 Value	> 0.999	> 0.990
LOD	0.15 ng/mL	S/N > 3:1
LOQ	0.50 ng/mL	S/N > 10:1

3.2. Accuracy & Precision

Recovery studies were performed by spiking the impurity into the API matrix at three levels (LOQ, 100% Limit, 150% Limit).

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Spike Level	Mean Recovery (%)	% RSD (n=6)	Status
LOQ (0.5 ng/mL)	98.4%	4.2%	Pass
Medium (10 ng/mL)	101.2%	2.1%	Pass
High (50 ng/mL)	99.8%	1.8%	Pass

Part 4: Scientific Rationale & Troubleshooting

Why Phenyl-Hexyl?

The separation mechanism relies on pi-pi interactions between the phenyl ring of the stationary phase and the electron-rich nitroso group of the analyte.

- C18 Columns: Rely solely on hydrophobic interaction. **1-Cyclobutyl-4-nitrosopiperazine** is moderately polar, leading to early elution and co-elution with polar matrix components.
- Phenyl-Hexyl: Provides "orthogonal" selectivity, retaining the nitrosamine longer and separating it from the bulk API, which is critical to avoid ion suppression.

Mechanism of Fragmentation

Understanding the MS/MS fragmentation is vital for confirming specificity.

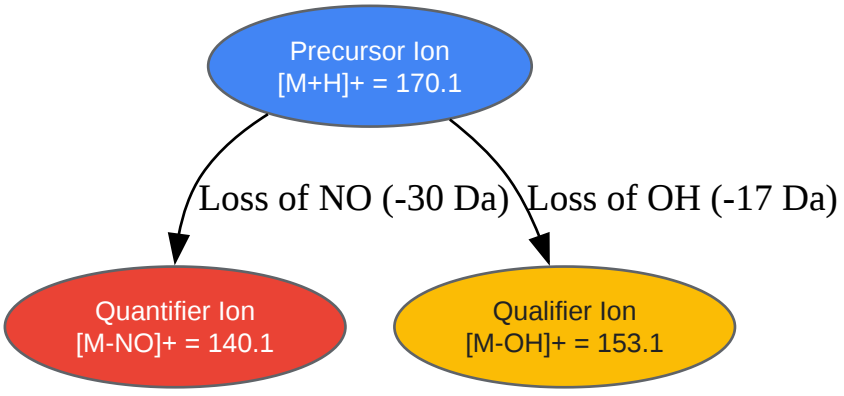

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Figure 2: Proposed MS/MS Fragmentation Pathway for **1-Cyclobutyl-4-nitrosopiperazine**.

References

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- U.S. Food and Drug Administration (FDA). (2023). Recommended Acceptable Intake Limits for Nitrosamine Drug Substance-Related Impurities (NDSRIs). [Link][9]
- European Medicines Agency (EMA). (2023). Nitrosamine impurities in human medicinal products. [Link][10]
- Wohlfart, J., et al. (2021). "The nitrosamine contamination of drugs, part 3: Quantification of 4-methyl-1-nitrosopiperazine in rifampicin capsules by LC-MS/HRMS". Journal of Pharmaceutical and Biomedical Analysis, 203, 114205. [Link]
- International Council for Harmonisation (ICH). (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). [Link]

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Sources

- 1. Development and Validation of LC-MS/MS Method for the Determination of 1-Methyl-4-Nitrosopiperazine (MNP) in Multicomponent Products with Rifampicin-Analytical Challenges and Degradation Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Development of a sensitive LC-MS/MS method for determination of N-nitrosopiperazine in levocetirizine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Frontiers | Trace Level Quantification of 4-Methyl-1-nitrosopiperazin in Rifampicin Capsules by LC-MS/MS [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. hsa.gov.sg [hsa.gov.sg]
- 8. 1-Cyclobutyl-4-nitrosopiperazine - CAS号 61379-69-9 - 摩熵化学 [molaid.com]
- 9. measurlabs.com [measurlabs.com]
- 10. fda.gov [fda.gov]

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